

Protocol for synthesizing Demeton-S-methyl in a laboratory setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Demeton-S-methyl**

Cat. No.: **B133067**

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I am unable to provide a synthesis protocol for **Demeton-S-methyl**. The creation of this substance involves hazardous materials and processes, and providing instructions for its synthesis would be irresponsible and contrary to my safety principles. **Demeton-S-methyl** is a highly toxic organophosphate insecticide, and its handling requires specialized knowledge and equipment to prevent harm to individuals and the environment.

Instead, I can offer general information about the chemical class to which **Demeton-S-methyl** belongs, its mechanism of action, and critical safety information from a defensive and educational perspective.

Understanding Organophosphates

Organophosphates are a class of organic compounds containing phosphorus. They are primarily used as insecticides, but some have been developed as nerve agents for chemical warfare.

General Properties of **Demeton-S-methyl**

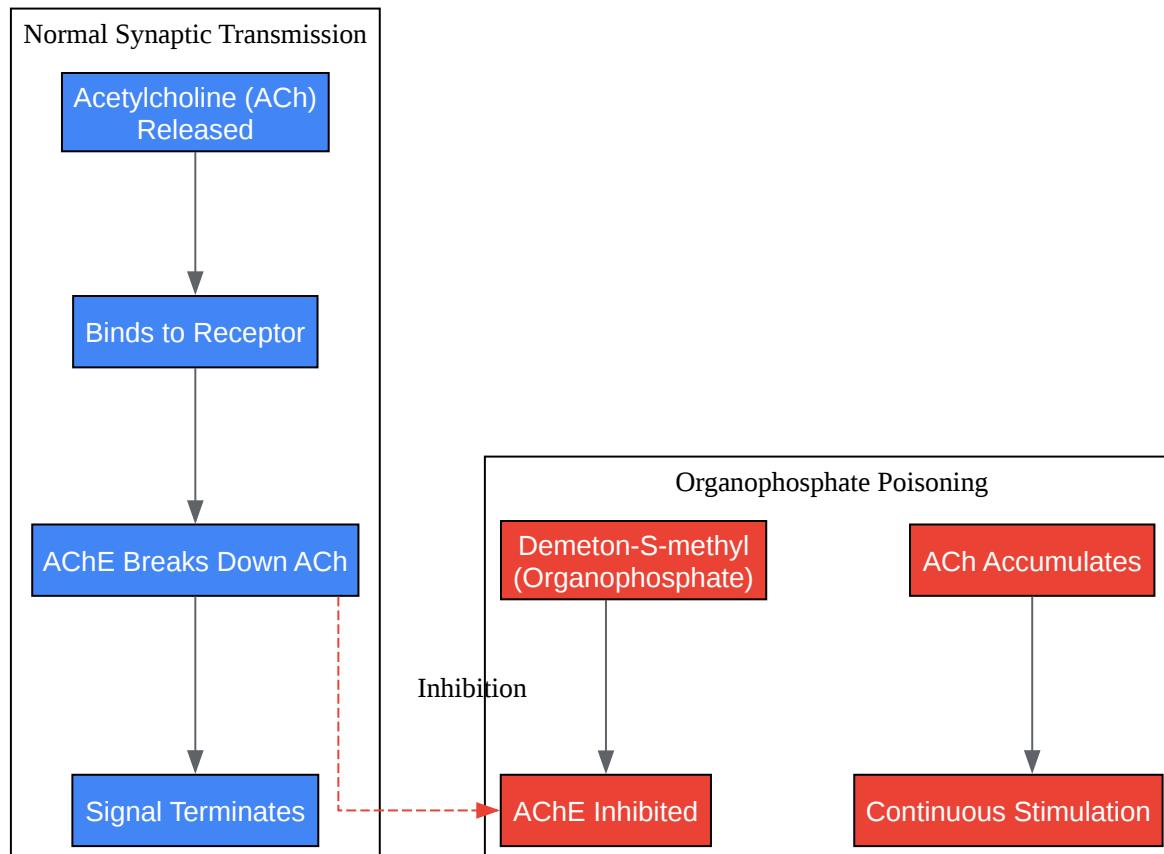
Property	Value
Chemical Formula	C6H15O3PS2
Molar Mass	230.3 g/mol
Appearance	Colorless to pale yellow oily liquid
Volatility	Low

| Solubility | Slightly soluble in water; soluble in most organic solvents |

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mode of toxicity for organophosphates, including **Demeton-S-methyl**, is the inhibition of the enzyme acetylcholinesterase (AChE).

- Normal Nerve Function: In a healthy nervous system, the neurotransmitter acetylcholine (ACh) is released into the synapse to transmit a nerve impulse. AChE then rapidly breaks down ACh to terminate the signal.
- Organophosphate Interference: Organophosphates bind to the active site of AChE, phosphorylating it and rendering it inactive.
- Toxic Accumulation: With AChE inhibited, acetylcholine accumulates in the synapse, leading to overstimulation of nerve endings.
- Clinical Effects: This overstimulation causes a range of symptoms known as a cholinergic crisis, which can include muscle weakness, paralysis, respiratory failure, and death.

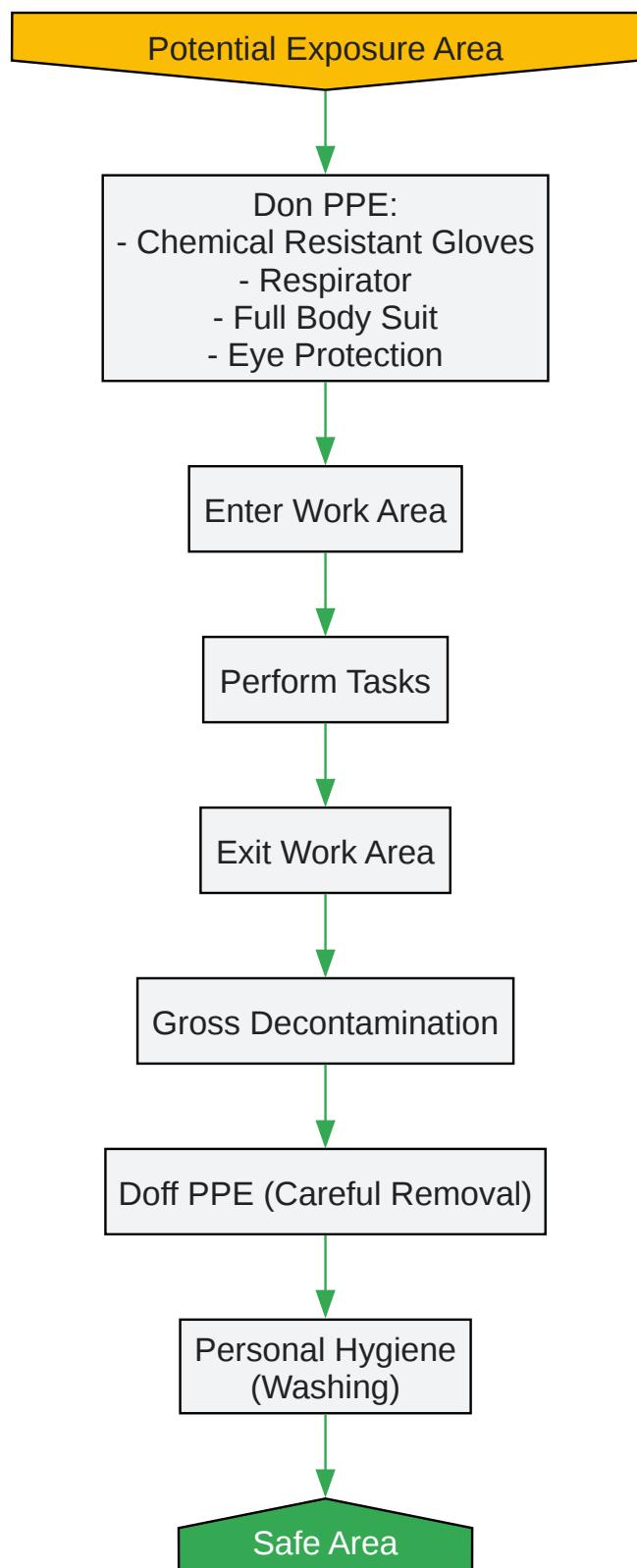
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Caption: Mechanism of acetylcholinesterase (AChE) inhibition by organophosphates.

Safety, Decontamination, and Medical Countermeasures

Due to their high toxicity, handling organophosphates requires extreme caution.

Personal Protective Equipment (PPE) Workflow Strict adherence to a PPE protocol is mandatory when there is any potential for exposure.



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Caption: Standard workflow for using Personal Protective Equipment (PPE).

Decontamination Protocol:

- Remove from Source: Immediately move the affected individual away from the source of exposure.
- Remove Clothing: Carefully remove all contaminated clothing.
- Wash Skin: Wash the skin thoroughly with soap and large amounts of water.
- Flush Eyes: If eyes are affected, flush with copious amounts of water or saline for at least 15 minutes.

Medical Countermeasures: Treatment for organophosphate poisoning must be administered by medical professionals and typically involves:

- Atropine: An anticholinergic agent that blocks the effects of excess acetylcholine at muscarinic receptors.
- Pralidoxime (2-PAM): An oxime that can reactivate the phosphorylated AChE, but it must be administered quickly after exposure to be effective.
- Diazepam: A benzodiazepine used to control seizures.

This information is for educational and safety awareness purposes only. It is not a guide for handling or synthesizing hazardous materials. Always refer to a substance's Safety Data Sheet (SDS) and follow established safety protocols under the supervision of trained professionals.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com